

A Comprehensive Technical Guide to the Physical Properties of 1,1-Diethoxyhexane

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Compound of Interest

Compound Name: 1,1-Diethoxyhexane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **1,1-diethoxyhexane** (CAS No. 3658-93-3), a key fragrance and flavoring agent. The information presented herein is intended to support research, development, and quality control activities. All quantitative data is summarized for clarity, and detailed experimental protocols for the determination of these properties are provided.

Core Physical Properties of 1,1-Diethoxyhexane

1,1-Diethoxyhexane is a colorless liquid with a characteristic fruity, green, and ethereal odor. [1] It is also known by several synonyms, including hexanal diethyl acetal and aldehyde C-6 diethyl acetal.[1][2] The key physical properties of **1,1-diethoxyhexane** are summarized in the table below.

Property	Value	Unit	Conditions
Molecular Weight	174.28	g/mol	
Boiling Point	184 - 189	°C	at 760 mmHg
Density	0.828 - 0.843	g/cm ³	at 20°C
Refractive Index	1.415 - 1.420	at 20°C	
Vapor Pressure	0.7191	hPa	at 20°C
1.0462	hPa	at 25°C	
Solubility	Insoluble	in Water	
Soluble	in Ethanol		
Flash Point	39.44	°C	

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is critical for the proper handling, application, and quality control of **1,1-diethoxyhexane**. The following are detailed methodologies for key experimental procedures.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of small quantities of liquid is the capillary tube method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath)
- Thermometer (calibrated)
- Small test tube

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **1,1-diethoxyhexane** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The entire assembly is then placed in a Thiele tube or oil bath.
- The apparatus is heated slowly and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^[3]

Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume. For liquids like **1,1-diethoxyhexane**, a pycnometer provides a precise method for density determination.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is then filled with distilled water of a known density at a specific temperature and weighed again. This allows for the precise calculation of the pycnometer's volume.
- The pycnometer is emptied, dried, and then filled with **1,1-diethoxyhexane**.
- The filled pycnometer is brought to the desired temperature in a constant temperature bath.
- The mass of the pycnometer filled with **1,1-diethoxyhexane** is then measured.
- The density of **1,1-diethoxyhexane** is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is useful for identification and purity assessment.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (typically a sodium D line, 589 nm)
- Dropper

Procedure:

- The Abbe refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.

- A few drops of **1,1-diethoxyhexane** are placed on the surface of the measuring prism using a dropper.
- The prisms are closed and the instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The crosshairs are aligned with the boundary line.
- The refractive index is read directly from the instrument's scale. The temperature should be maintained at 20°C using the constant temperature circulator and recorded with the reading. [\[4\]](#)[\[5\]](#)

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

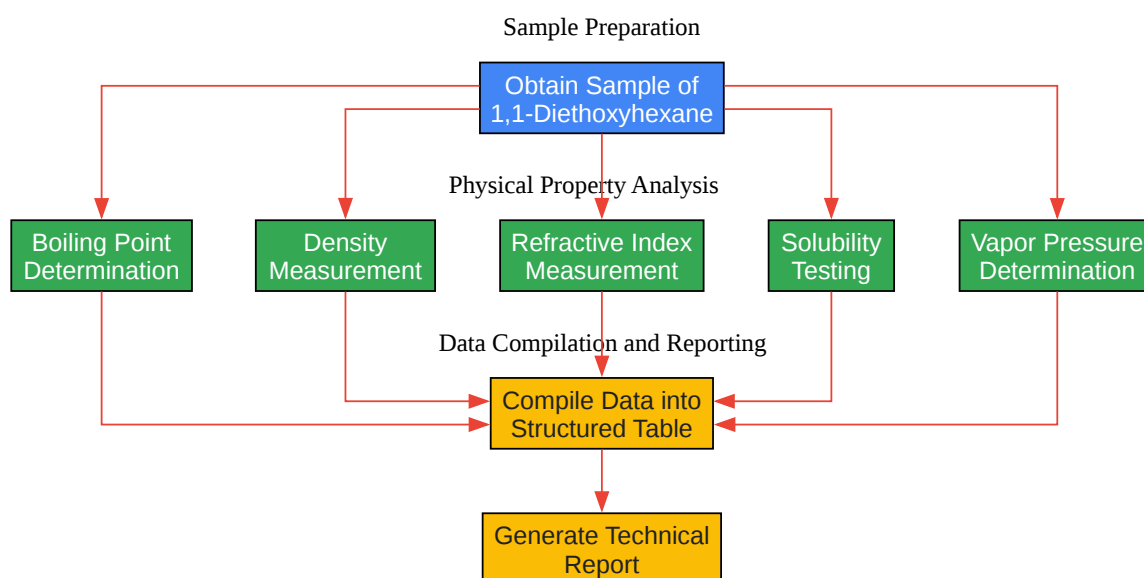
- Test tubes
- Graduated cylinder or pipette
- Vortex mixer or stirring rod

Procedure:

- A known volume (e.g., 1 mL) of **1,1-diethoxyhexane** is placed in a test tube.
- A known volume (e.g., 3 mL) of the solvent (e.g., water, ethanol) is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer or by stirring.
- The mixture is allowed to stand and observed for the formation of a single homogeneous phase (soluble) or the presence of distinct layers or cloudiness (insoluble). [\[1\]](#)[\[6\]](#)

Logical Workflow for Physical Property Analysis

The determination of the physical properties of **1,1-diethoxyhexane** follows a logical progression of tests, each providing crucial data for the comprehensive characterization of the substance.



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Caption: Workflow for the physical characterization of **1,1-diethoxyhexane**.

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